

# Mifanertinib Disposal & Handling Guide: Operational Safety Protocol

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## Compound of Interest

Compound Name: Mifanertinib  
CAS No.: 1639014-72-4  
Cat. No.: B10856164

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## Executive Summary: Immediate Action Card

**Mifanertinib** (also known as Mefatinib) is a third-generation, irreversible EGFR tyrosine kinase inhibitor (TKI).[1] Like other covalent antineoplastics, it poses significant reproductive and specific organ toxicity risks. It must not be treated as general trash or standard biological waste.

Critical Parameter	Directive
Waste Classification	Cytotoxic / Antineoplastic Chemical Waste
Primary Disposal Method	High-Temperature Incineration (>1000°C)
Prohibited Actions	⊖ DO NOT autoclave (does not destroy chemical structure). ⊖ DO NOT dispose of down sink/drain. ⊖ DO NOT mix with oxidizers. <a href="#">[1]</a>
Spill Reagent	Absorbent pads + 10% Bleach (Sodium Hypochlorite) for surface deactivation followed by surfactant wash. <a href="#">[1]</a>

## Chemical Profile & Hazard Identification

Understanding the physicochemical nature of **Mifanertinib** is required to select the correct waste stream. As a halogenated organic compound containing both Chlorine and Fluorine, it requires specific segregation to prevent the formation of toxic byproducts during improper disposal.

## Physicochemical Data Table

Property	Value	Relevance to Disposal
CAS Number	1639014-72-4	Unique identifier for waste manifesting.[1]
Molecular Formula	C <sub>21</sub> H <sub>19</sub> ClF <sub>3</sub> N <sub>5</sub> O <sub>2</sub>	Contains Halogens (F, Cl).[2] Must go to halogenated waste streams if liquid.
Molecular Weight	465.9 g/mol	Heavy molecule, non-volatile.
Mechanism	Covalent EGFR Inhibitor	Irreversible binding; high biological potency even in trace amounts.
Solubility	DMSO, Methanol	Use organic solvents for cleaning residues; water alone is ineffective.

## GHS Hazard Classification (derived from class data)[1]

- Acute Toxicity (Oral): Category 3/4 (Toxic/Harmful if swallowed).[1]
- Reproductive Toxicity: Category 1B (May damage fertility or the unborn child).
- STOT-RE: Specific Target Organ Toxicity (Repeated Exposure).[1]

## Waste Segregation & Disposal Protocol

This protocol is designed to ensure "Cradle-to-Grave" tracking, a regulatory requirement under RCRA (Resource Conservation and Recovery Act) and equivalent international standards.[1]

### A. Solid Waste (Trace Contamination)[1]

- Items: Gloves, pipette tips, weighing boats, empty vials (<3% residue).
- Protocol:
  - Collect in a dedicated Yellow (Cytotoxic) or Purple waste bin (depending on facility color coding).[1]

- Container must be rigid, leak-proof, and labeled "Cytotoxic Waste - Incinerate Only."<sup>[1]</sup>
- Do not place in red biohazard bags destined for autoclaving; heat sterilization does not degrade the inhibitor.

## B. Liquid Waste (Mother Liquors & HPLC Waste)<sup>[1]</sup>

- Items: Expired stock solutions (DMSO), HPLC effluent containing **Mifanertinib**.
- Protocol:
  - Segregate into Halogenated Solvent Waste carboys.
  - Label clearly: "Contains **Mifanertinib** (EGFR Inhibitor) - Toxic."<sup>[1]</sup>
  - Self-Validating Step: Check pH. If HPLC mobile phases were acidic/basic, ensure the waste carboy is compatible (e.g., do not mix acidic waste with cyanide or sulfide waste).

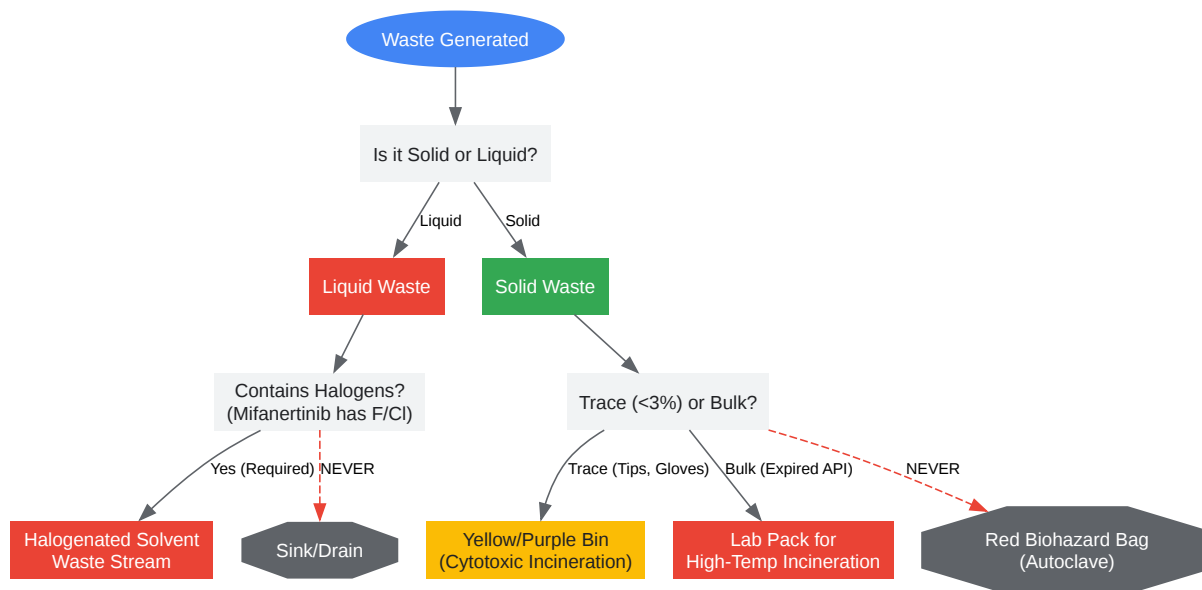
## C. Bulk Substance (Pure Compound)<sup>[1]</sup>

- Items: Unused powder, expired API.
- Protocol:
  - Leave in original container if possible.
  - Place original container inside a secondary clear sealable bag.
  - Manifest as "Lab Pack" waste for High-Temperature Incineration.

## Visualized Workflows

### Workflow 1: Waste Segregation Decision Tree

This logic flow ensures no cross-contamination of waste streams.

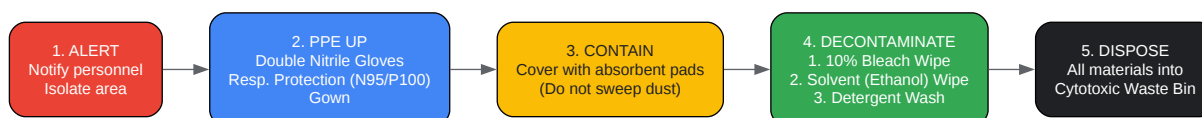


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Figure 1: Decision logic for segregating **Mifanertinib** waste. Note the strict prohibition of drain disposal and autoclaving.

## Workflow 2: Emergency Spill Response

In the event of a powder spill or liquid splash, follow this containment logic to minimize exposure.



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Figure 2: Step-by-step spill response protocol. Double-gloving is critical due to the compound's potency.[1]

## Decontamination & Verification

Because **Mifanertinib** is a covalent inhibitor, simple washing may not suffice for glassware or permanent fixtures.

- Solubilization: First, wipe the surface with Ethanol (70%) or DMSO. **Mifanertinib** is poorly soluble in water; water alone will spread the contamination rather than remove it.
- Inactivation: Follow with a wipe down using 10% Sodium Hypochlorite (Bleach). While this may not fully degrade the core quinazoline structure immediately, it aids in oxidation and physical removal.
- Final Wash: Clean with a detergent solution (e.g., Alconox) and rinse with water to remove chemical residues.
- Verification (Self-Validating): For high-safety areas, use a UV lamp (many quinazolines fluoresce) or perform a swab test analyzed by LC-MS if moving equipment out of a regulated zone.[1]

## Regulatory Compliance & Grounding

This guide adheres to principles defined by the Occupational Safety and Health Administration (OSHA) and the National Institute for Occupational Safety and Health (NIOSH) regarding Hazardous Drugs.

- RCRA Status: While not explicitly P-listed (acute hazardous waste) by name in 40 CFR 261.33, **Mifanertinib** meets the criteria for characteristic hazardous waste due to toxicity.[1] It must be managed as hazardous waste.[3]
- NIOSH Alignment: As a Tyrosine Kinase Inhibitor (TKI) with antineoplastic activity, it falls under Group 1 (Antineoplastic drugs) handling precautions.[1]

## References

- National Institute for Occupational Safety and Health (NIOSH). (2016). NIOSH List of Antineoplastic and Other Hazardous Drugs in Healthcare Settings. Centers for Disease Control and Prevention. [[Link](#)][1]
- PubChem. (n.d.). **Mifanertinib** (Compound CID 71613550).[1] National Center for Biotechnology Information. [[Link](#)][1]
- Occupational Safety and Health Administration (OSHA). (n.d.). Controlling Occupational Exposure to Hazardous Drugs. United States Department of Labor. [[Link](#)][1]
- World Health Organization (WHO). (2019).[1] Safe management of wastes from health-care activities. [[Link](#)][1]

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## Sources

- 1. [Mifanertinib | C<sub>21</sub>H<sub>19</sub>ClF<sub>3</sub>N<sub>5</sub>O<sub>2</sub> | CID 71613550 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [GSRS \[gsrs.ncats.nih.gov\]](#)
- 3. [Guidelines for Cytotoxic \(Antineoplastic\) Drugs | Occupational Safety and Health Administration \[osha.gov\]](#)
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